

Health and safety information for 4-Cyclohexylbenzoic acid

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Compound of Interest

Compound Name: 4-Cyclohexylbenzoic acid

Cat. No.: B181604

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An In-Depth Technical Guide to the Health and Safety of **4-Cyclohexylbenzoic Acid**

Introduction

4-Cyclohexylbenzoic acid (CAS No: 20029-52-1, Molecular Formula: $C_{13}H_{16}O_2$) is a carboxylic acid derivative utilized in various research and development applications, including as a building block in the synthesis of liquid crystals and pharmaceutical compounds.^{[1][2]} As with any laboratory chemical, a thorough understanding of its potential hazards and the implementation of robust safety protocols are paramount for protecting the health of researchers and ensuring the integrity of experimental work.

This guide serves as a comprehensive technical resource for scientists and drug development professionals. It moves beyond mere compliance, aiming to instill a deep, causal understanding of the safety protocols required for handling **4-Cyclohexylbenzoic acid**. The information herein is synthesized from authoritative safety data sheets and chemical databases to provide a self-validating system for risk assessment and management.

Hazard Identification and GHS Classification

4-Cyclohexylbenzoic acid is classified under the Globally Harmonized System (GHS) as an irritant.^[3] The primary hazards are associated with direct contact and inhalation of its dust or particulates. The official GHS classification provides the foundational data for all subsequent risk mitigation strategies.^{[1][3]}

Table 1: GHS Classification for **4-Cyclohexylbenzoic Acid**

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	2	H315: Causes skin irritation[1] [3]
Serious Eye Damage / Eye Irritation	2A	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][3]
Signal Word	-	Warning[1][3]
Hazard Pictogram	-	Irritant (Exclamation Mark)[3]

The causality behind these classifications lies in the acidic nature of the carboxyl group and the compound's physical form as a fine solid, which can be easily aerosolized. Skin or eye contact can lead to inflammatory responses, while inhalation can irritate the mucosal linings of the respiratory tract.

Toxicological Profile

The toxicological data for **4-Cyclohexylbenzoic acid** is primarily centered on its irritant properties. A detailed understanding of these effects informs the necessity of the exposure controls outlined in subsequent sections.

- **Acute Toxicity:** Specific oral, dermal, or inhalation LD50/LC50 data are not readily available in the reviewed literature.[1] The primary acute effects observed are irritation to the skin, eyes, and respiratory system upon direct contact.[1]
- **Skin Corrosion/Irritation:** Classified as a Category 2 irritant, the compound can cause inflammation, redness, and discomfort upon contact.[1] Prolonged or repeated exposure may exacerbate this effect.
- **Serious Eye Damage/Irritation:** As a Category 2A irritant, it can cause significant, though reversible, eye irritation, including redness, pain, and watering.[1] The crystalline nature of the solid poses a mechanical irritation risk in addition to the chemical irritation.

- Respiratory Irritation: Inhalation of dust may lead to irritation of the nose, throat, and lungs, resulting in coughing and shortness of breath.[1]
- Chronic Exposure Effects: Data on carcinogenicity, mutagenicity, or reproductive toxicity are not available, and the compound is not listed as a known or suspected carcinogen.[1][4] The primary concern for repeated exposure remains chronic irritation of the skin and respiratory system.

Exposure Control and Personal Protective Equipment (PPE)

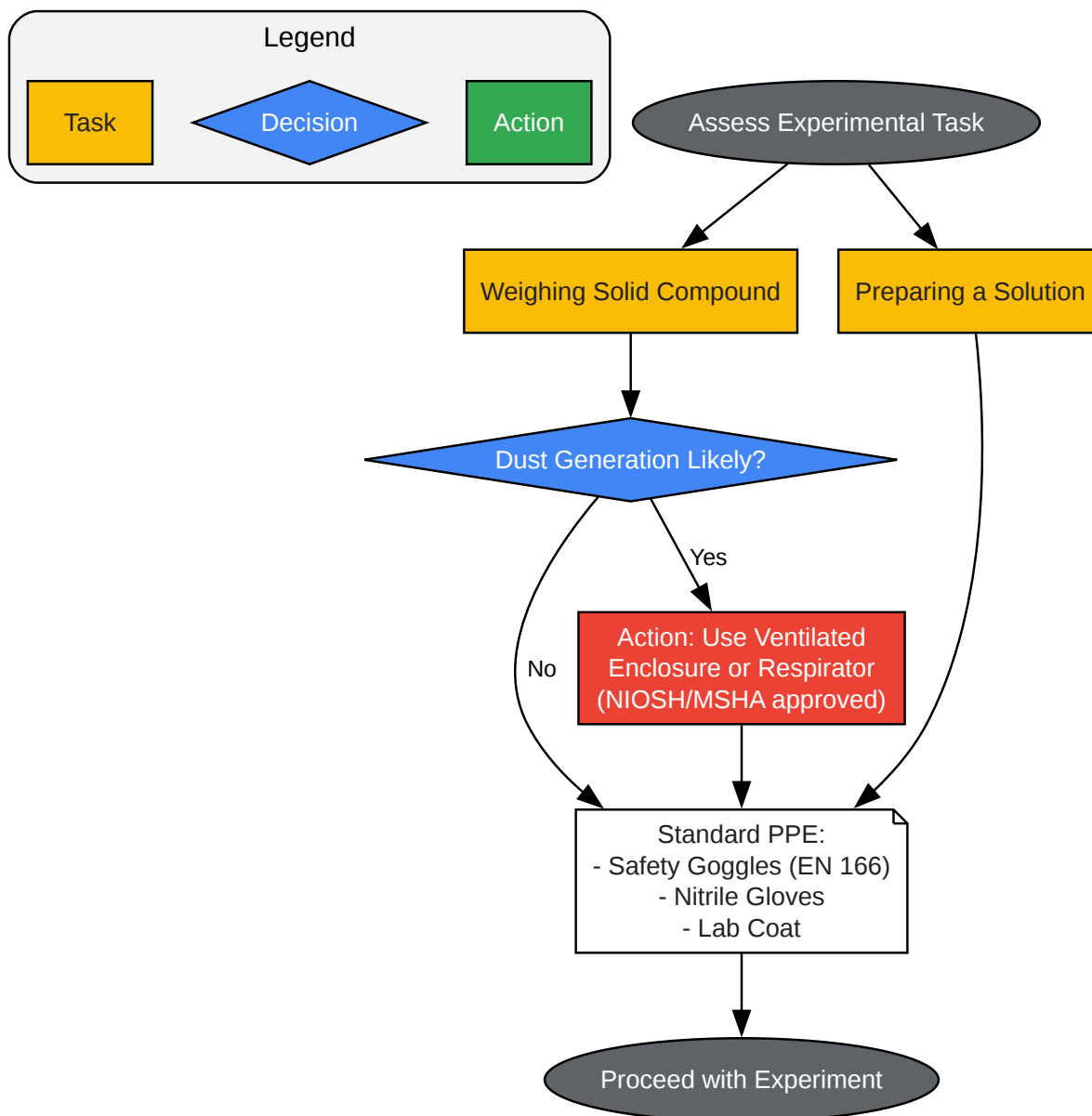
A risk-based approach to exposure control is critical. The hierarchy of controls dictates that engineering controls (e.g., ventilation) are the first line of defense, followed by administrative controls and, finally, Personal Protective Equipment (PPE).

Engineering Controls

- Ventilation: Always handle **4-Cyclohexylbenzoic acid** in a well-ventilated area.[1] For tasks that may generate dust, such as weighing or transferring powder, a chemical fume hood or a ventilated balance enclosure is mandatory to minimize inhalation exposure.[5]
- Eyewash and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

The selection of PPE is contingent on the specific laboratory procedure being performed. The following workflow provides a logical basis for this selection process.



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Caption: PPE selection workflow for handling **4-Cyclohexylbenzoic acid**.

Table 2: Recommended Personal Protective Equipment

Protection	Standard	Specification	Rationale
Eye/Face	EN 166 (EU) or ANSI Z87.1 (US)	Chemical safety goggles are required. [1][6] A face shield may be necessary for large quantities or splash risks.	Protects against airborne dust and accidental splashes, preventing serious eye irritation.[1]
Hand	EN 374	Chemically resistant protective gloves (e.g., nitrile). Inspect gloves before use and use proper removal technique.	Prevents direct skin contact, mitigating the risk of skin irritation.[1]
Body	-	Standard laboratory coat. Long-sleeved clothing should be worn.[1]	Minimizes the area of exposed skin.
Respiratory	NIOSH/MSHA or EN 136	Not required under normal conditions with adequate engineering controls.[1] Required when dusts are generated, especially in the absence of local exhaust ventilation.[7]	Prevents inhalation of particulates that cause respiratory tract irritation.

Safe Handling and Storage Protocols

Adherence to standardized protocols is essential for minimizing risk during handling and storage.

Experimental Protocol: Weighing and Transfer of Solid 4-Cyclohexylbenzoic Acid

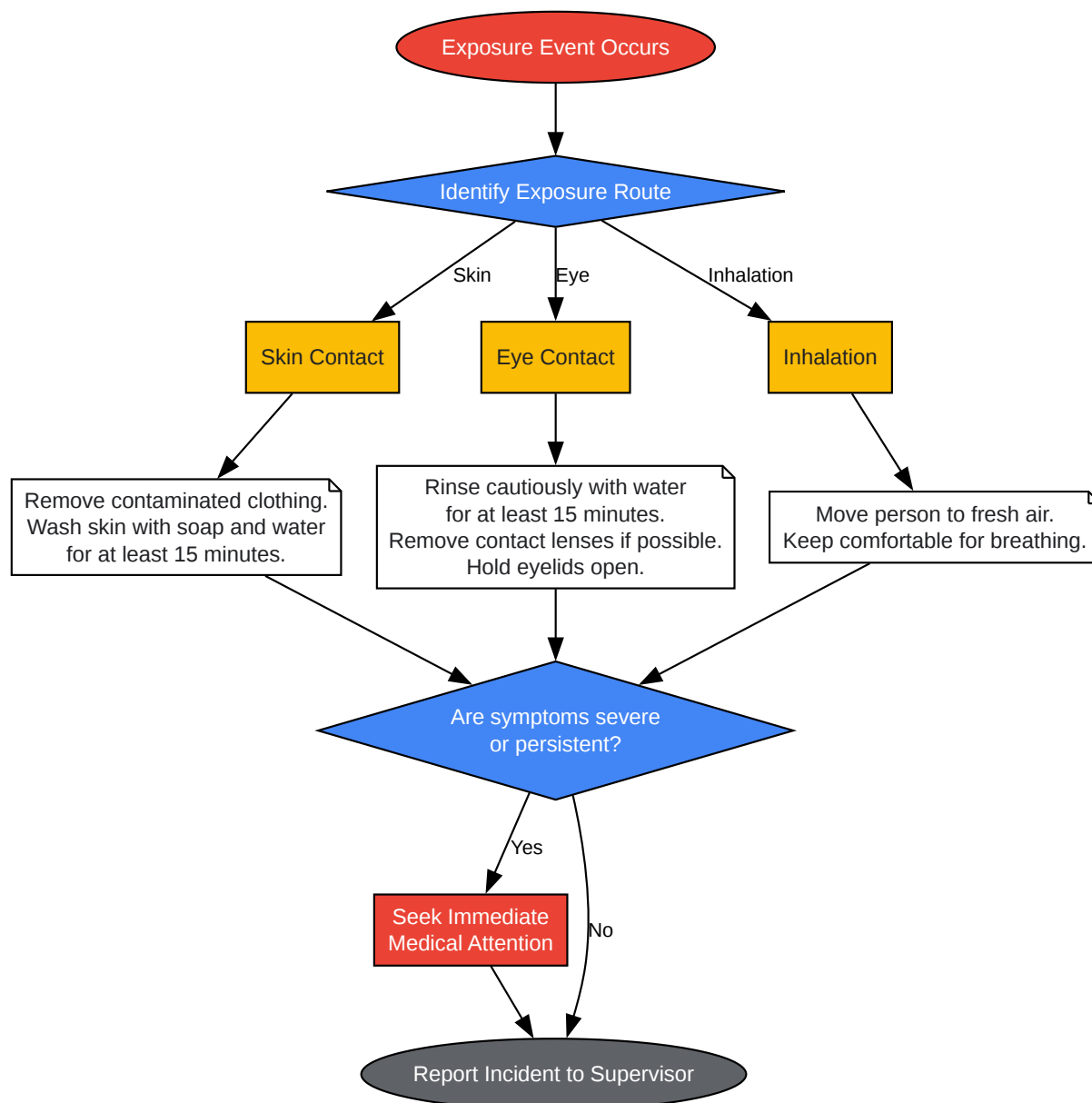
- **Preparation:** Don all required PPE as determined by your risk assessment (see Table 2). Ensure the work area (e.g., fume hood) is clean and uncluttered.
- **Ventilation:** Perform all manipulations of the solid compound within a certified chemical fume hood or a ventilated enclosure to capture any generated dust.[\[4\]](#)
- **Dispensing:** Use a spatula to carefully transfer the desired amount of the compound from the stock container to a tared weigh boat or vessel. Avoid any actions that could cause the powder to become airborne, such as dropping or vigorous scraping.
- **Closure:** Promptly and securely close the main stock container after dispensing. This prevents contamination of the source material and minimizes passive release into the lab atmosphere.
- **Cleanup:** Gently wipe down the spatula and work surface with a damp cloth or towel to collect any residual powder. Dispose of the cloth as chemical waste.
- **Handwashing:** After the procedure is complete and gloves have been removed, wash hands thoroughly with soap and water.[\[8\]](#)

Storage Requirements

- **Conditions:** Store in a cool, dry, and well-ventilated place.[\[8\]](#)[\[9\]](#)
- **Container:** Keep the container tightly closed to prevent moisture absorption and contamination.[\[1\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents.[\[4\]](#)[\[10\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action following an exposure is crucial to minimizing harm. All laboratory personnel must be familiar with these procedures.



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Caption: Emergency response workflow for exposure to **4-Cyclohexylbenzoic acid**.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[9]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[1][10] If skin irritation persists, consult a physician. [1]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][10] If symptoms such as coughing or difficulty breathing occur, get medical attention.[1]
- **Ingestion:** Do NOT induce vomiting.[9] Clean mouth with water and drink plenty of water afterwards.[1] Get medical attention if symptoms occur.

Spill Management

- **Personal Precautions:** Ensure adequate ventilation and wear full appropriate PPE, including respiratory protection if dust is present.[1][5]
- **Cleanup:** For small spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[9]
- **Environmental Precautions:** Prevent the substance from entering drains or waterways.[1]

Physical, Chemical, and Stability Data

A summary of key physical and chemical properties is essential for safe handling and experimental design.

Table 3: Physicochemical and Stability Properties

Property	Value	Source
CAS Number	20029-52-1	[1]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[1][3]
Molecular Weight	204.27 g/mol	[1]
Appearance	White crystalline solid	[1]
Water Solubility	Insoluble	[1]
Chemical Stability	Stable under normal conditions	[1]
Hazardous Reactions	None under normal processing	[1]
Incompatible Materials	Strong oxidizing agents	[4][10]
Hazardous Decomposition	Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO ₂).	[4][9]

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, regional, and national regulations.[11] Dispose of contents and container to an approved waste disposal plant.[1] Do not allow the material to be released into the environment.[1] It is the responsibility of the waste generator to correctly classify the waste.

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